Application Notes and Protocols for In Vivo Dissolution of (S)-Ebvaciclib

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(S)-Ebvaciclib*
CAS No.:	*2185859-59-8*
Cat. No.:	*B1654283*

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Abstract

(S)-Ebvaciclib, also known as PF-06873600, is a potent and orally bioavailable small molecule inhibitor of cyclin-dependent kinases 2, 4, and 6 (CDK2/4/6).[1][2] These kinases are critical regulators of the cell cycle, and their inhibition has emerged as a promising therapeutic strategy in oncology.[1][2] Proper dissolution and formulation of **(S)-Ebvaciclib** are crucial for ensuring its bioavailability and achieving reliable results in preclinical in vivo studies. These application notes provide detailed protocols for the dissolution of **(S)-Ebvaciclib** for administration in animal models, summarize relevant quantitative data, and describe a typical experimental workflow for evaluating its anti-tumor efficacy. Additionally, the underlying signaling pathway targeted by **(S)-Ebvaciclib** is illustrated.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(S)-Ebvaciclib** is presented in the table below.

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Property	Value	Reference
Molecular Formula	$C_{20}H_{27}F_2N_5O_4S$	--INVALID-LINK--
Molecular Weight	471.5 g/mol	--INVALID-LINK--
Appearance	Crystalline solid	N/A
CAS Number	2185859-59-8	N/A
Synonyms	PF-06873600	--INVALID-LINK--

Dissolution Protocols for In Vivo Administration

The following protocols are recommended for the dissolution of **(S)-Ebvaciclib** for in vivo experiments. The choice of vehicle will depend on the desired route of administration and the specific experimental design. It is recommended to prepare a fresh solution for each day of dosing.

Recommended Vehicle Formulations

Several vehicle formulations have been successfully used to dissolve **(S)-Ebvaciclib** for oral administration in preclinical models. The table below summarizes these formulations.

Formulation No.	Vehicle Composition	Achievable Concentration	Administration Route
1	10% DMSO, 40% PEG300, 5% Tween® 80, 45% Saline	≥ 3.3 mg/mL	Oral Gavage
2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 7.5 mg/mL	Oral Gavage
3	10% DMSO, 90% Corn Oil	≥ 7.5 mg/mL	Oral Gavage

Data sourced from commercial supplier information.

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Step-by-Step Dissolution Protocol (Formulation 1)

This protocol describes the preparation of a 10 mg/mL stock solution in DMSO and its subsequent dilution to a final concentration of 1 mg/mL in the complete vehicle for oral gavage.

Materials:

- **(S)-Ebvaciclib** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)
- Tween® 80
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes and syringes

Procedure:

- Prepare a 10 mg/mL stock solution:
  - Weigh the required amount of **(S)-Ebvaciclib** powder.
  - Add the appropriate volume of DMSO to achieve a 10 mg/mL concentration.
  - Vortex and/or sonicate briefly to ensure complete dissolution.
- Prepare the final dosing solution (1 mg/mL):
  - In a sterile tube, add the following components in the specified order:
    - 100 µL of the 10 mg/mL **(S)-Ebvaciclib** stock solution in DMSO.
    - 400 µL of PEG300. Mix well by vortexing.
    - 50 µL of Tween® 80. Mix well by vortexing.

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- 450 µL of sterile saline. Mix well by vortexing.

- The final volume will be 1 mL with a **(S)-Ebvaciclib** concentration of 1 mg/mL.

Note: The final concentration can be adjusted by modifying the initial stock solution concentration or the dilution factor. Ensure the final DMSO concentration remains as low as possible to minimize potential toxicity.

Experimental Protocol: In Vivo Tumor Xenograft Study

This protocol outlines a general procedure for evaluating the anti-tumor efficacy of **(S)-Ebvaciclib** in a subcutaneous tumor xenograft model. This protocol is based on methodologies described in the preclinical evaluation of PF-06873600.[2]

Animal Model:

- Female athymic nude mice (nu/nu), 6-8 weeks old.

Tumor Cell Line:

- A suitable human cancer cell line (e.g., breast, ovarian, or other solid tumor lines) with known sensitivity to CDK inhibitors.

Experimental Workflow:

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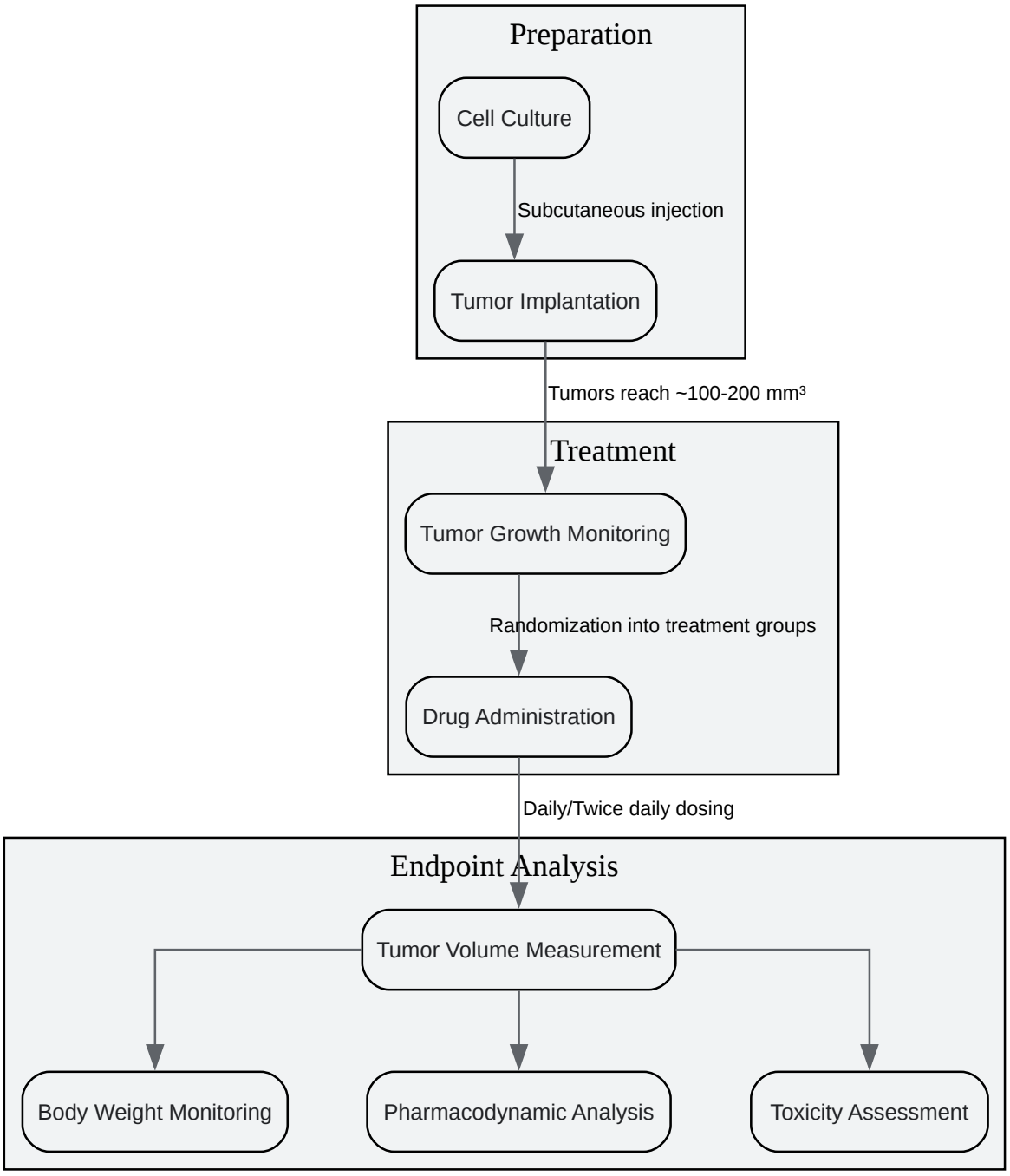

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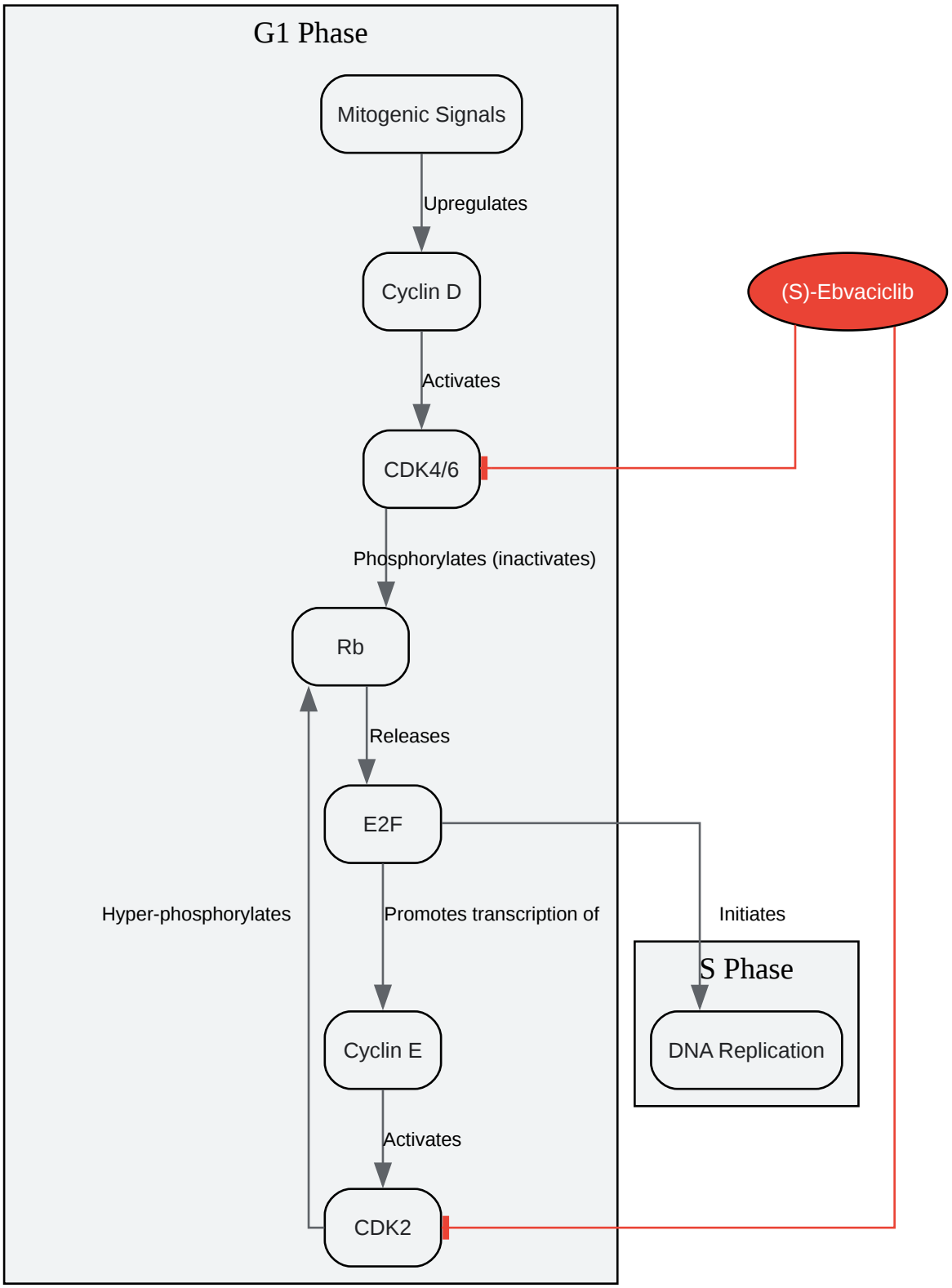

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Discovery of PF-06873600, a CDK2/4/6 Inhibitor for the Treatment of Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
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